

Isomucronulatol 7-O-glucoside: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Isomucronulatol 7-O-glucoside*

Cat. No.: *B15591029*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties, experimental protocols, and biological activities of **Isomucronulatol 7-O-glucoside**, a flavonoid glycoside with potential therapeutic applications.

Physical and Chemical Properties

Isomucronulatol 7-O-glucoside is a natural isoflavonoid found in the roots of *Astragalus membranaceus*.^{[1][2][3]} It presents as a white to off-white powder.^[4]

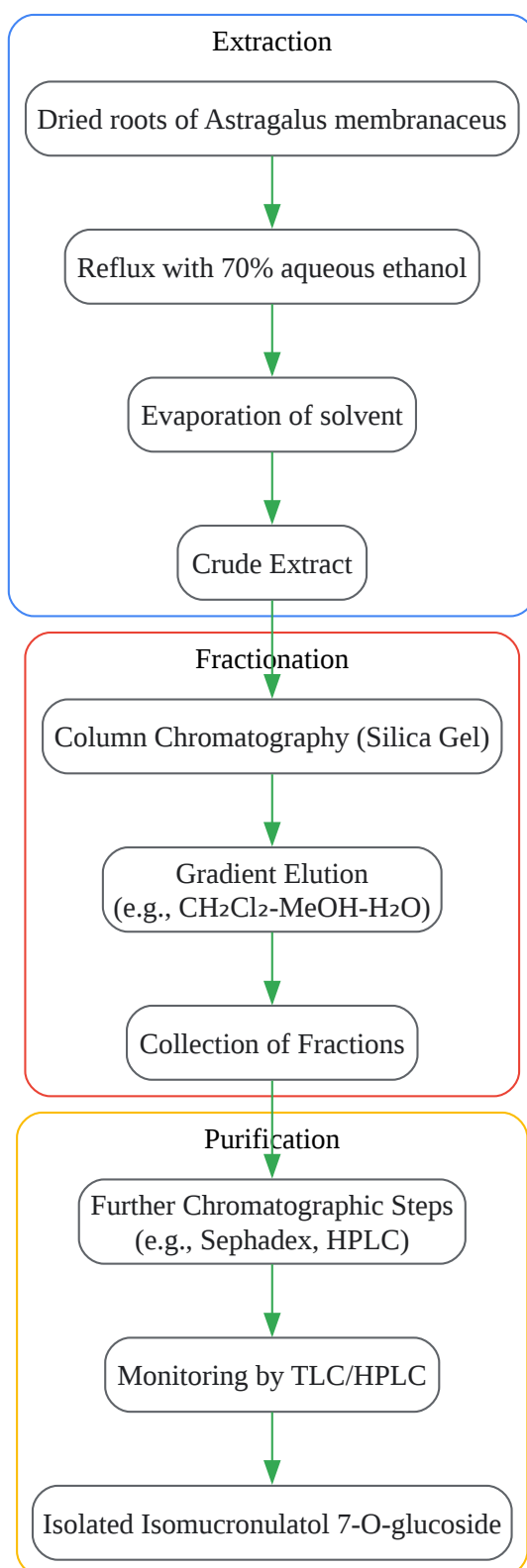
Property	Value	Source(s)
Molecular Formula	C ₂₃ H ₂₈ O ₁₀	[4]
Molecular Weight	464.46 g/mol	[4]
Physical Description	White to off-white solid powder	[4]
Purity	≥98% (by HPLC)	[3]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	[3][5][6]
Predicted Boiling Point	641.5 ± 55.0 °C	[4]
Predicted pKa	9.48 ± 0.45	[4]
Storage	Short term (weeks) at 0-4°C; Long term (months) at -20°C or -80°C. Protect from light.	[1][4]

Experimental Protocols

Isolation and Purification of Isomucronulatol 7-O-glucoside from Astragalus membranaceus

The following protocol is a representative method for the isolation and purification of **Isomucronulatol 7-O-glucoside** from the roots of *Astragalus membranaceus*.

Experimental Workflow:



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Caption: Workflow for the isolation of **Isomucronulatol 7-O-glucoside**.

Methodology:

- **Extraction:** The dried and powdered roots of *Astragalus membranaceus* are extracted with 70% aqueous ethanol using a reflux apparatus. The solvent is then removed under reduced pressure to yield a crude extract.
- **Fractionation:** The crude extract is subjected to column chromatography on a silica gel stationary phase. A gradient elution is performed using a solvent system such as dichloromethane-methanol-water to separate the components based on polarity. Fractions are collected and monitored by thin-layer chromatography (TLC).
- **Purification:** Fractions containing **Isomucronulatol 7-O-glucoside** are pooled and may require further purification steps. These can include additional column chromatography on different stationary phases (e.g., Sephadex LH-20) or preparative high-performance liquid chromatography (HPLC) to obtain the pure compound.

Structural Characterization

The structure of the isolated **Isomucronulatol 7-O-glucoside** is confirmed using a combination of spectroscopic techniques:

- **Electrospray Ionization Mass Spectrometry (ESI-MS):** To determine the molecular weight of the compound.
- **¹H-NMR (Proton Nuclear Magnetic Resonance):** To determine the number and types of protons and their connectivity in the molecule.
- **¹³C-NMR (Carbon-13 Nuclear Magnetic Resonance):** To determine the number and types of carbon atoms in the molecule.

The spectral data obtained are then compared with published values for **Isomucronulatol 7-O-glucoside** to confirm its identity.

Biological Activity and Signaling Pathways

Isomucronulatol 7-O-glucoside has demonstrated significant anti-inflammatory and anti-osteoarthritic properties. Its mechanism of action is primarily attributed to the inhibition of pro-

inflammatory signaling pathways.

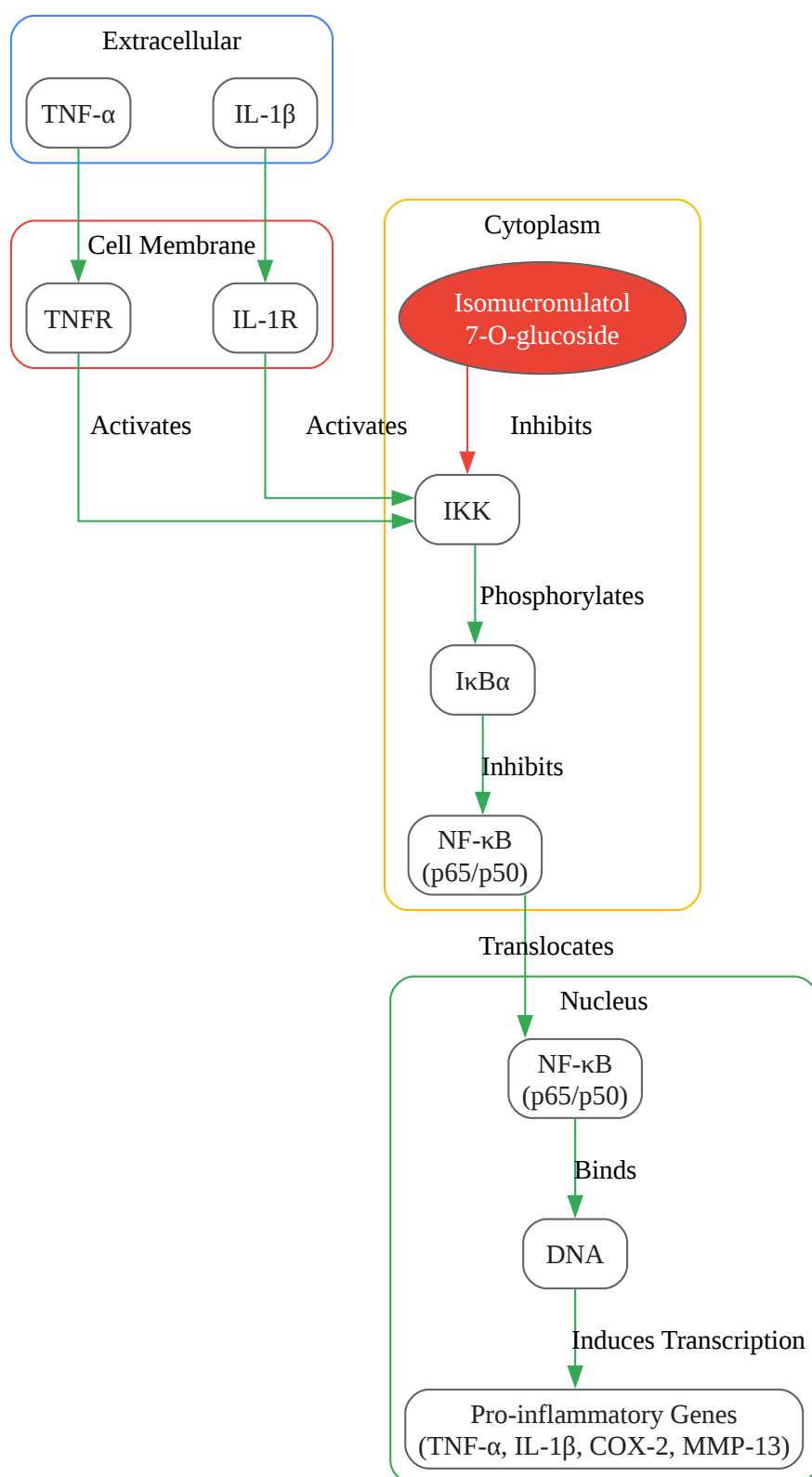
Anti-inflammatory and Anti-osteoarthritic Effects

In cellular models of osteoarthritis, **Isomucronulatol 7-O-glucoside** has been shown to suppress the expression of key inflammatory and cartilage-degrading molecules, including:

- Matrix Metalloproteinase-13 (MMP-13)
- Cyclooxygenase-2 (COX-2)
- Tumor Necrosis Factor-alpha (TNF- α)
- Interleukin-1beta (IL-1 β)

Inhibition of the NF- κ B Signaling Pathway

The anti-inflammatory effects of **Isomucronulatol 7-O-glucoside** are largely mediated through the inhibition of the Nuclear Factor-kappa B (NF- κ B) signaling pathway. In inflammatory conditions, signaling molecules like TNF- α and IL-1 β activate the I κ B kinase (IKK) complex, which then phosphorylates the inhibitory protein I κ B α . This phosphorylation leads to the degradation of I κ B α and the subsequent release and translocation of the NF- κ B (p65/p50) dimer into the nucleus. Once in the nucleus, NF- κ B binds to the promoter regions of target genes, inducing the transcription of pro-inflammatory mediators. **Isomucronulatol 7-O-glucoside** is thought to interfere with this cascade, leading to a reduction in the production of inflammatory molecules.



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Caption: Proposed mechanism of **Isomucronulatol 7-O-glucoside** in inhibiting the NF-κB pathway.

Some evidence also suggests a potential role of the PI3K/Akt signaling pathway in the biological activities of compounds isolated from *Astragalus membranaceus*, which may represent another avenue for the therapeutic effects of **Isomucronulatol 7-O-glucoside**. Further research is warranted to fully elucidate its interactions with this pathway.

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